

Phthalic Acid Anhydride-d4 molecular weight and formula

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Compound of Interest

Compound Name: **Phthalic Acid Anhydride-d4**

Cat. No.: **B114058**

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In-Depth Technical Guide: Phthalic Acid Anhydride-d4

This guide provides core technical data for **Phthalic Acid Anhydride-d4**, a deuterated analog of Phthalic Anhydride. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for various analytical applications, such as internal standards in quantitative analysis by NMR, GC-MS, or LC-MS.

Core Compound Properties

The fundamental physicochemical properties of **Phthalic Acid Anhydride-d4** are summarized below.

Property	Value	Citations
Molecular Formula	C ₈ D ₄ O ₃	[1]
Molecular Weight	152.14 g/mol	[1] [2] [3]
CAS Number	75935-32-9	[1] [2]
Synonyms	1,3-Isobenzofurandione-4,5,6,7-d4, Phthalic-d4 anhydride	[2] [3]
Unlabelled CAS Number	85-44-9	[2] [4]

Experimental Protocols

The utilization of **Phthalic Acid Anhydride-d4** as an internal standard is a common application. A general methodology for its use in quantitative mass spectrometry is outlined below.

Objective: To quantify a non-labeled analyte in a sample matrix using **Phthalic Acid Anhydride-d4** as an internal standard.

Methodology:

- Preparation of Standard Solutions:
 - Prepare a stock solution of the non-labeled analyte of interest at a known concentration.
 - Prepare a separate stock solution of **Phthalic Acid Anhydride-d4** at a known concentration.
- Calibration Curve Generation:
 - Create a series of calibration standards by spiking a constant known amount of the **Phthalic Acid Anhydride-d4** internal standard solution into varying known concentrations of the analyte stock solution.
 - Analyze each calibration standard by the chosen mass spectrometry method (e.g., LC-MS, GC-MS).
 - Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
- Sample Analysis:
 - To each unknown sample, add the same constant known amount of the **Phthalic Acid Anhydride-d4** internal standard solution as used for the calibration standards.
 - Analyze the spiked unknown samples using the same mass spectrometry method.
- Quantification:

- Determine the peak area ratio of the analyte to the internal standard in the unknown samples.
- Calculate the concentration of the analyte in the unknown samples by interpolating from the generated calibration curve.

Logical Relationships

The relationship between the compound's name, its chemical formula, and its molecular weight is fundamental to its identity and use in experimental settings.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Phthalic Acid Anhydride-d4 | LGC Standards [lgcstandards.com]
- 3. cdnisotopes.com [cdnisotopes.com]
- 4. Phthalic Acid Anhydride-d4 | LGC Standards [lgcstandards.com]
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